

physical and chemical properties of synthetic magnesium carbonate hydroxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium carbonate hydroxide

Cat. No.: B078261

[Get Quote](#)

An In-depth Technical Guide to Synthetic Magnesium Carbonate Hydroxide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Synthetic **magnesium carbonate hydroxide**, often referred to as basic magnesium carbonate, is an inorganic salt with a variable chemical composition, generally represented as $x\text{MgCO}_3 \cdot y\text{Mg}(\text{OH})_2 \cdot z\text{H}_2\text{O}$.^[1] It occurs as a light, white, and odorless powder or as friable masses.^{[2][3]} This compound is practically insoluble in water and alcohol but dissolves in dilute acids with effervescence.^[2] Due to its unique physicochemical properties, synthetic **magnesium carbonate hydroxide** has found extensive applications in various industries, including pharmaceuticals, food, and manufacturing.^[4]

In the pharmaceutical industry, it is widely utilized as an active pharmaceutical ingredient (API) and an excipient.^{[5][6]} Its alkaline nature allows it to function as an effective antacid by neutralizing stomach acid.^{[6][7][8]} Furthermore, its porous structure and high surface area make it a promising carrier for drug delivery systems, capable of stabilizing amorphous drugs and modulating their release.^{[9][10]} This technical guide provides a comprehensive overview of the physical and chemical properties of synthetic **magnesium carbonate hydroxide**, detailed experimental protocols for its characterization, and insights into its synthesis and mechanisms of action in pharmaceutical applications.

Physical and Chemical Properties

The physical and chemical characteristics of synthetic **magnesium carbonate hydroxide** can vary depending on its specific form (light or heavy) and the method of preparation.^[5] These properties are crucial for its functionality in various applications, particularly in drug formulation and delivery.

Table 1: Physical Properties of Synthetic Magnesium Carbonate Hydroxide

Property	Value	References
Appearance	Light, white, friable masses or a bulky white powder	[2] [3]
Odor	Odorless	[2] [3]
Molecular Weight	Approx. 485 g/mol for $(\text{MgCO}_3)_4 \cdot \text{Mg}(\text{OH})_2 \cdot 5\text{H}_2\text{O}$	[3]
Density	2.16 g/cm ³	[2]
Bulk Density (Light)	< 150 g/L	[11]
Bulk Density (Heavy)	approx. 500 g/l	[12]
Solubility in Water	Practically insoluble	[2] [13]
Solubility in Alcohol	Insoluble	[2]
Specific Surface Area (BET)	17 - 45 m ² /g (plate-shaped)	[14]
Average Particle Size	0.9 - 6.8 μm (plate-shaped)	[14]
Refractive Index	1.52 - 1.55	[14]

Table 2: Chemical Properties of Synthetic Magnesium Carbonate Hydroxide

Property	Description	References
Chemical Formula	$x\text{MgCO}_3 \cdot y\text{Mg(OH)}_2 \cdot z\text{H}_2\text{O}$ (variable)	[1]
pH	Imparts a slightly alkaline reaction to water	[2]
Thermal Decomposition	Decomposes at approximately 350°C.[2] Complete conversion to MgO generally occurs above 900°C.	[2]
Reactivity with Acids	Dissolves in dilute acids with effervescence, releasing CO ₂ .	[2]
Stability	Stable in air.	[2]

Experimental Protocols

Accurate characterization of synthetic **magnesium carbonate hydroxide** is essential for its application in research and drug development. The following are detailed methodologies for key analytical techniques.

X-Ray Diffraction (XRD)

Objective: To identify the crystalline phases and determine the crystal structure of synthetic **magnesium carbonate hydroxide**.

Methodology:

- **Sample Preparation:** The powder sample is finely ground using a mortar and pestle to ensure random orientation of the crystallites. The ground powder is then packed into a sample holder, ensuring a flat and level surface.
- **Instrument Setup:** A powder X-ray diffractometer is used with Cu K α radiation ($\lambda = 1.5406 \text{ \AA}$). The instrument is typically operated at 40 kV and 40 mA.[15]

- **Data Collection:** The sample is scanned over a 2θ range of 5° to 80° with a step size of 0.02° and a scan speed of $2^\circ/\text{minute}$.[\[16\]](#)
- **Data Analysis:** The resulting diffraction pattern is analyzed by identifying the peak positions (2θ) and intensities. These are then compared with standard diffraction patterns from databases such as the International Centre for Diffraction Data (ICDD) to identify the crystalline phases present.[\[17\]](#)[\[18\]](#)

Thermogravimetric Analysis (TGA)

Objective: To evaluate the thermal stability and decomposition profile of synthetic **magnesium carbonate hydroxide**.

Methodology:

- **Sample Preparation:** A small amount of the sample (typically 5-10 mg) is accurately weighed and placed into an alumina or platinum crucible.[\[19\]](#)[\[20\]](#)
- **Instrument Setup:** The TGA instrument is purged with an inert gas, such as nitrogen, at a flow rate of 20-50 mL/min to prevent oxidation.[\[19\]](#)
- **Thermal Program:** The sample is heated from ambient temperature to 1000°C at a constant heating rate of $10^\circ\text{C}/\text{min}$.[\[21\]](#)
- **Data Analysis:** The change in mass of the sample is recorded as a function of temperature. The resulting TGA curve provides information on moisture content, loss of water of hydration, and the decomposition of hydroxide and carbonate components.[\[22\]](#)

Scanning Electron Microscopy (SEM)

Objective: To visualize the surface morphology, particle size, and shape of synthetic **magnesium carbonate hydroxide**.

Methodology:

- **Sample Preparation:** A small amount of the powder is mounted on an aluminum stub using double-sided conductive carbon tape.[\[23\]](#) To prevent charging of the non-conductive sample,

a thin layer of a conductive material, such as gold or palladium, is sputtered onto the sample surface.[\[23\]](#)[\[24\]](#)

- **Imaging:** The prepared stub is placed in the SEM chamber, and the chamber is evacuated to a high vacuum. The sample is then scanned with a focused beam of electrons.
- **Data Analysis:** The signals produced from the interaction of the electron beam with the sample (secondary electrons) are used to generate high-resolution images of the surface topography.

Fourier-Transform Infrared Spectroscopy (FTIR)

Objective: To identify the functional groups present in synthetic **magnesium carbonate hydroxide**.

Methodology:

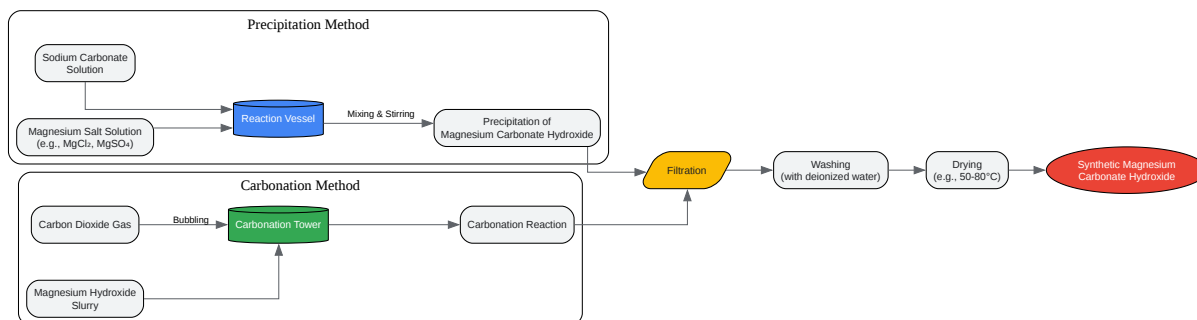
- **Sample Preparation:** The solid sample is prepared using the KBr pellet method. Approximately 1-2 mg of the sample is mixed with 100-200 mg of dry KBr powder and finely ground in an agate mortar. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.[\[25\]](#)[\[26\]](#) Alternatively, the analysis can be performed using an Attenuated Total Reflectance (ATR) accessory, where the powder is placed directly on the ATR crystal.[\[14\]](#)[\[25\]](#)
- **Data Collection:** The FTIR spectrum is recorded in the mid-infrared range (typically 4000-400 cm^{-1}). A background spectrum of the KBr pellet or the empty ATR crystal is collected first and subtracted from the sample spectrum.
- **Data Analysis:** The absorption bands in the spectrum are assigned to specific vibrational modes of the functional groups present, such as O-H stretching from hydroxide and water, and C-O stretching and bending from the carbonate group.[\[27\]](#)[\[28\]](#)

Synthesis and Mechanism of Action

Synthesis Workflow

The synthesis of **magnesium carbonate hydroxide** can be achieved through various methods, often involving the carbonation of a magnesium hydroxide slurry or the precipitation

from a magnesium salt solution.



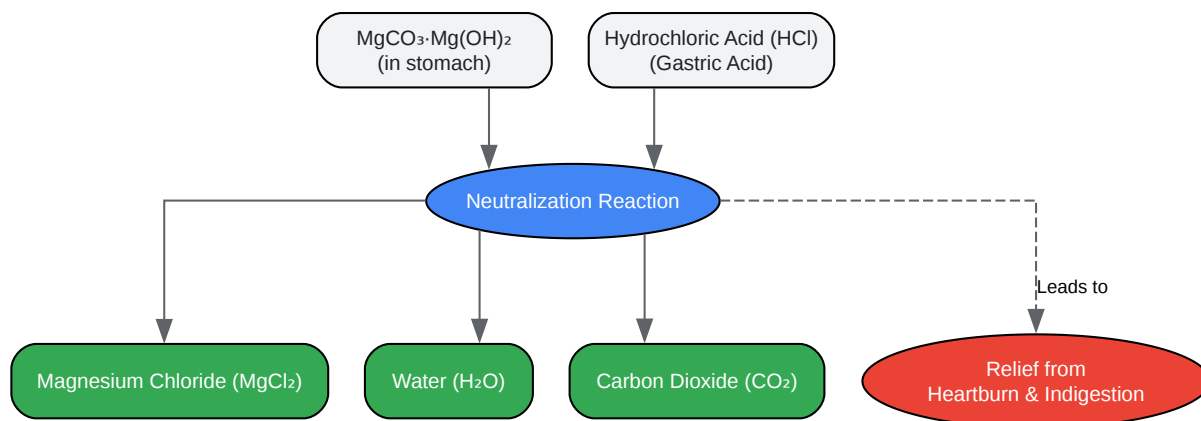
[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **magnesium carbonate hydroxide**.

Mechanism of Action in Pharmaceutical Applications

Antacid Action:

As an antacid, **magnesium carbonate hydroxide** neutralizes gastric acid through a simple acid-base reaction.

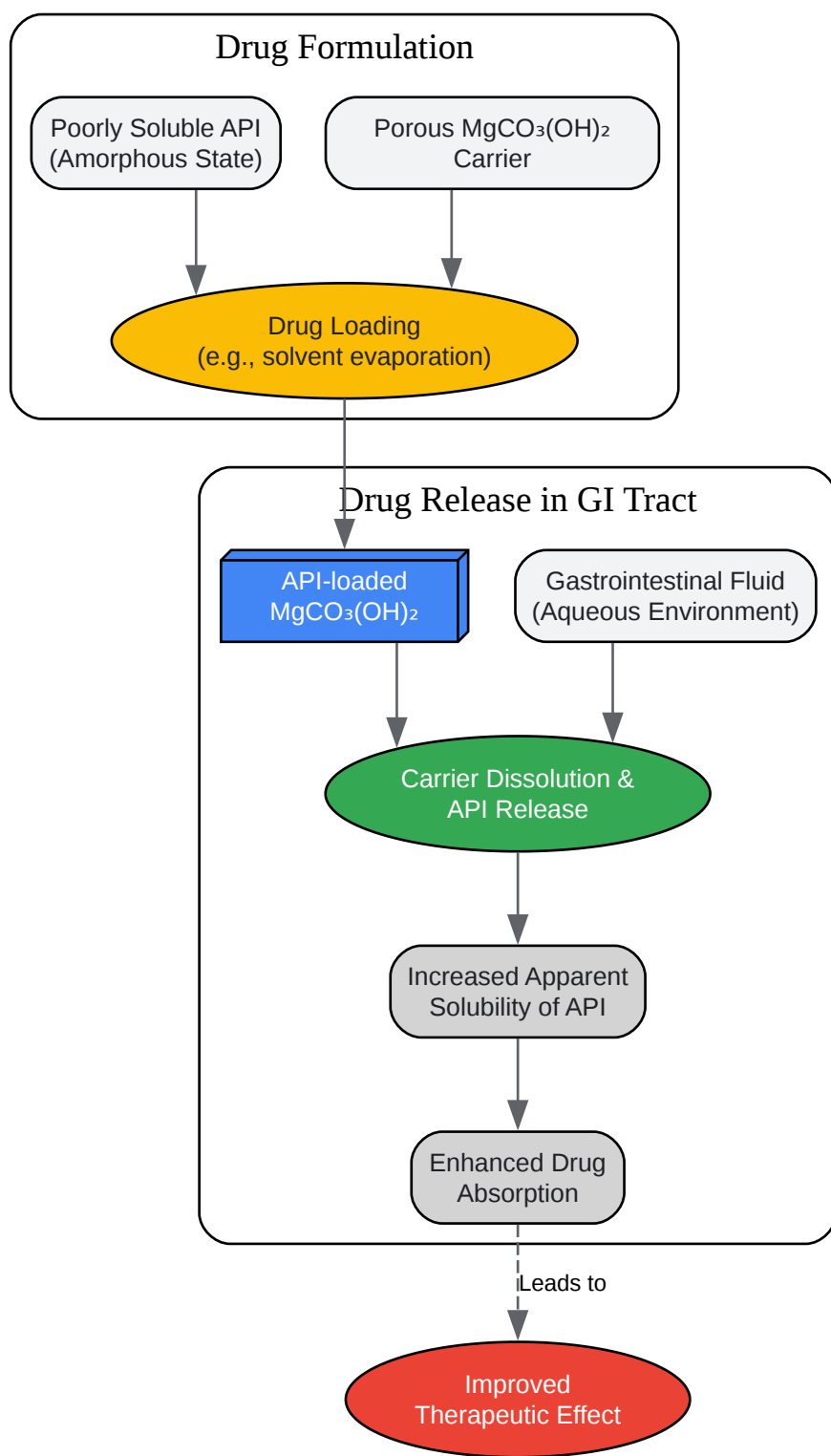


[Click to download full resolution via product page](#)

Caption: Mechanism of action as an antacid.

Drug Delivery Vehicle:

The porous nature of **magnesium carbonate hydroxide** allows it to act as a carrier for poorly soluble drugs. It enhances drug dissolution and can be used for controlled release.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **magnesium carbonate hydroxide** as a drug delivery vehicle.

Conclusion

Synthetic **magnesium carbonate hydroxide** is a versatile inorganic compound with well-defined physical and chemical properties that make it highly valuable in the pharmaceutical industry. Its utility as both an active ingredient and an excipient is underscored by its antacid capabilities and its potential as a drug delivery carrier. The experimental protocols detailed in this guide provide a framework for the consistent and accurate characterization of this material, which is crucial for quality control and research and development. The synthesis workflows and mechanisms of action illustrated through diagrams offer a clear understanding of its production and function. As the demand for advanced drug delivery systems for poorly soluble drugs continues to grow, the unique properties of synthetic **magnesium carbonate hydroxide** position it as a compound of significant interest for future pharmaceutical innovations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vaccoat.com [vaccoat.com]
- 2. MAGNESIUM CARBONATE HYDROXIDE - Ataman Kimya [atamanchemicals.com]
- 3. Magnesium Carbonate Hydroxide [drugfuture.com]
- 4. Exploring the Multifaceted World of Magnesium Carbonate Hydroxide: From Chemical Properties to Diverse Applications_Chemicalbook [chemicalbook.com]
- 5. phexcom.com [phexcom.com]
- 6. Pharmaceutical Grade Magnesium Carbonate: Applications, Benefits [magnesiumking.com]
- 7. meixi-mgo.com [meixi-mgo.com]
- 8. Magnesium Carbonate - Uses, DMF, Dossier, Manufacturer, Supplier, Licensing, Distributer, Prices, News, GMP [pharmacompass.com]
- 9. Application of Magnesium Carbonate in Specialty Chemicals [magnesiumking.com]
- 10. pharmaexcipients.com [pharmaexcipients.com]

- 11. Magnesium carbonate hydroxide CAS#: 39409-82-0 [chemicalbook.com]
- 12. researchgate.net [researchgate.net]
- 13. Magnesium carbonate hydroxide | C₄H₁₂Mg₆O₁₉+2 | CID 73415762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Guide to FT-IR Spectroscopy | Bruker [bruker.com]
- 15. mcgill.ca [mcgill.ca]
- 16. Effect of Magnesium Carbonate Particle Size on Application [magnesiumking.com]
- 17. imf.ucmerced.edu [imf.ucmerced.edu]
- 18. X-ray Powder Diffraction (XRD) [serc.carleton.edu]
- 19. sites.research.unimelb.edu.au [sites.research.unimelb.edu.au]
- 20. epfl.ch [epfl.ch]
- 21. mse.washington.edu [mse.washington.edu]
- 22. A Beginner's Guide to Thermogravimetric Analysis [xrfscientific.com]
- 23. bitesizebio.com [bitesizebio.com]
- 24. SEM sample preparation techniques | Core Facilities, University of Gothenburg [gu.se]
- 25. drawellanalytical.com [drawellanalytical.com]
- 26. eng.uc.edu [eng.uc.edu]
- 27. jascoinc.com [jascoinc.com]
- 28. One moment, please... [edinst.com]
- To cite this document: BenchChem. [physical and chemical properties of synthetic magnesium carbonate hydroxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078261#physical-and-chemical-properties-of-synthetic-magnesium-carbonate-hydroxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com